

optimizing storage conditions for 1-Methyl-nicotinamide Methosulphate

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Compound of Interest

Compound Name: 1-Methyl-nicotinamide
Methosulphate

Cat. No.: B562193

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Technical Support Center: 1-Methyl-nicotinamide Methosulphate

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the optimal storage, handling, and use of 1-Methyl-nicotinamide (1-MNA) Methosulphate.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for solid 1-Methyl-nicotinamide Methosulphate?

A1: To ensure the long-term stability and integrity of solid **1-Methyl-nicotinamide Methosulphate**, it should be stored in a tightly sealed container, protected from light and moisture. Based on stability studies of a related salt, 1-methylnicotinamide chloride, storage at controlled room temperature is recommended.^[1]

Q2: How should I store solutions of 1-Methyl-nicotinamide Methosulphate?

A2: For optimal stability, stock solutions of 1-MNA should be prepared fresh. If storage is necessary, it is recommended to aliquot the stock solutions into single-use volumes to avoid

repeated freeze-thaw cycles. Store these aliquots at -20°C for short-term storage (up to one month) or at -80°C for long-term storage (up to one year).

Q3: What solvents are recommended for dissolving **1-Methyl-nicotinamide Methosulphate**?

A3: **1-Methyl-nicotinamide Methosulphate** is soluble in aqueous buffers. For cell culture experiments, sterile phosphate-buffered saline (PBS) or cell culture medium can be used. For other applications, high-purity water or buffers such as Tris are suitable.^[2] The choice of buffer can impact the stability of nicotinamide-related compounds, with Tris buffers generally showing good long-term stability.^[2]

Q4: Is **1-Methyl-nicotinamide Methosulphate** sensitive to light?

A4: While specific photostability data for the methosulphate salt is not readily available, it is good laboratory practice to protect all reagents from prolonged exposure to light. Store the solid compound in an opaque container and keep solutions in amber vials or wrapped in aluminum foil.

Q5: What are the known degradation pathways for 1-Methyl-nicotinamide?

A5: 1-Methylnicotinamide is a metabolite of nicotinamide and is further metabolized in vivo by aldehyde oxidase to 1-methyl-2-pyridone-5-carboxamide (2-PYR) and 1-methyl-4-pyridone-5-carboxamide.^{[3][4]} In aqueous solutions, hydrolysis of the amide group to form the corresponding carboxylic acid is a potential degradation pathway, though studies on related compounds suggest good stability under recommended storage conditions.

Troubleshooting Guide

Issue	Possible Cause(s)	Recommended Solution(s)
Precipitation in stock solution upon thawing	- Solution concentration is too high.- The buffer system is not optimal.- The solution was not fully dissolved initially.	- Gently warm the solution to 37°C and vortex to redissolve.- If precipitation persists, consider preparing a more dilute stock solution.- Ensure the compound is fully dissolved when preparing the stock solution. Sonication may be helpful.
Inconsistent experimental results	- Degradation of 1-MNA due to improper storage.- Repeated freeze-thaw cycles of the stock solution.- Inaccurate concentration of the working solution.	- Prepare fresh stock solutions from solid material.- Aliquot stock solutions to avoid repeated freeze-thaw cycles.- Verify the concentration of your stock solution using a validated analytical method (e.g., HPLC).
Loss of biological activity	- Degradation of the compound.- Interaction with other components in the experimental system.	- Use a fresh stock solution.- Assess the purity of the solid compound if it has been stored for an extended period.- Review the experimental protocol for potential incompatibilities.

Data Summary

Stability of 1-Methylnicotinamide Chloride Powder

The following table summarizes the stability data for 1-methylnicotinamide chloride powder, which can be used as a proxy for the methosulphate salt due to the identical cation.

Storage Condition	Duration	Purity	Impurities
25°C ± 2°C / 60% ± 5% Relative Humidity	36 months	≥ 99%	Remained within specification limits

Data adapted from a safety assessment of 1-methylnicotinamide chloride.[1]

Stability of Nicotinamide Cofactors in Aqueous Buffers

This table provides insights into the stability of related nicotinamide cofactors in different buffer systems, which can guide the choice of buffer for 1-MNA solutions.

Buffer (50 mM, pH 8.5)	Temperature	Degradation Rate (NADH)	Qualitative Stability (NAD+)
Tris	19°C	4 µM/day	Most stable
Tris	25°C	11 µM/day	-
HEPES	19°C	18 µM/day	Complete degradation over 43 days
HEPES	25°C	51 µM/day	-
Sodium Phosphate	19°C	23 µM/day	Less stable than Tris
Sodium Phosphate	25°C	34 µM/day	-

Data from a study on the long-term stability of nicotinamide cofactors.[5][2]

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution of 1-Methyl-nicotinamide Methosulphate

Materials:

- **1-Methyl-nicotinamide Methosulphate** powder
- Sterile, high-purity water or appropriate buffer (e.g., Tris-HCl, PBS)

- Sterile conical tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Optional: Sonicator

Procedure:

- Allow the **1-Methyl-nicotinamide Methosulphate** powder to equilibrate to room temperature before opening the container.
- Calculate the required mass of the compound for the desired volume and concentration. The molecular weight of 1-Methyl-nicotinamide is 137.16 g/mol .
- Weigh the calculated amount of powder using a calibrated analytical balance and transfer it to a sterile conical tube.
- Add a portion of the desired solvent (e.g., sterile water or PBS) to the tube.
- Vortex the solution until the solid is completely dissolved. If necessary, sonicate for short intervals to aid dissolution.
- Add the remaining solvent to reach the final desired volume and vortex to ensure homogeneity.
- If for cell culture use, sterile-filter the solution through a 0.22 μm filter into a sterile container.
- Aliquot the stock solution into single-use, sterile microcentrifuge tubes or cryovials.
- Label the aliquots clearly with the compound name, concentration, date of preparation, and store at -20°C or -80°C .

Protocol 2: Purity Assessment by High-Performance Liquid Chromatography (HPLC)

This protocol provides a general framework for assessing the purity of 1-MNA. Method parameters may need to be optimized for your specific HPLC system and column.

Instrumentation and Reagents:

- HPLC system with a UV detector
- C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 μ m)
- Mobile Phase A: 0.1% Formic acid in water
- Mobile Phase B: Acetonitrile
- **1-Methyl-nicotinamide Methosulphate** reference standard
- Sample for analysis (dissolved in mobile phase A)

Chromatographic Conditions (Example):

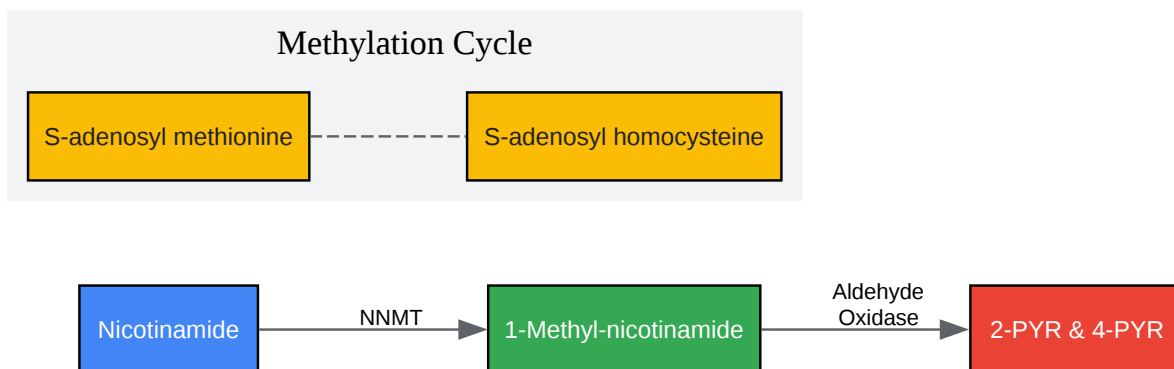
- Flow Rate: 1.0 mL/min
- Injection Volume: 10 μ L
- Column Temperature: 25°C
- Detection Wavelength: 260 nm
- Gradient:
 - 0-5 min: 5% B
 - 5-15 min: 5% to 95% B
 - 15-20 min: 95% B
 - 20-21 min: 95% to 5% B
 - 21-25 min: 5% B

Procedure:

- Prepare a standard solution of the 1-MNA reference standard at a known concentration (e.g., 1 mg/mL) in Mobile Phase A.
- Prepare the sample solution at a similar concentration.
- Equilibrate the HPLC system with the initial mobile phase conditions until a stable baseline is achieved.
- Inject the standard solution to determine the retention time of 1-MNA.
- Inject the sample solution.
- Analyze the resulting chromatogram. The purity can be estimated by the area percentage of the main peak corresponding to 1-MNA.

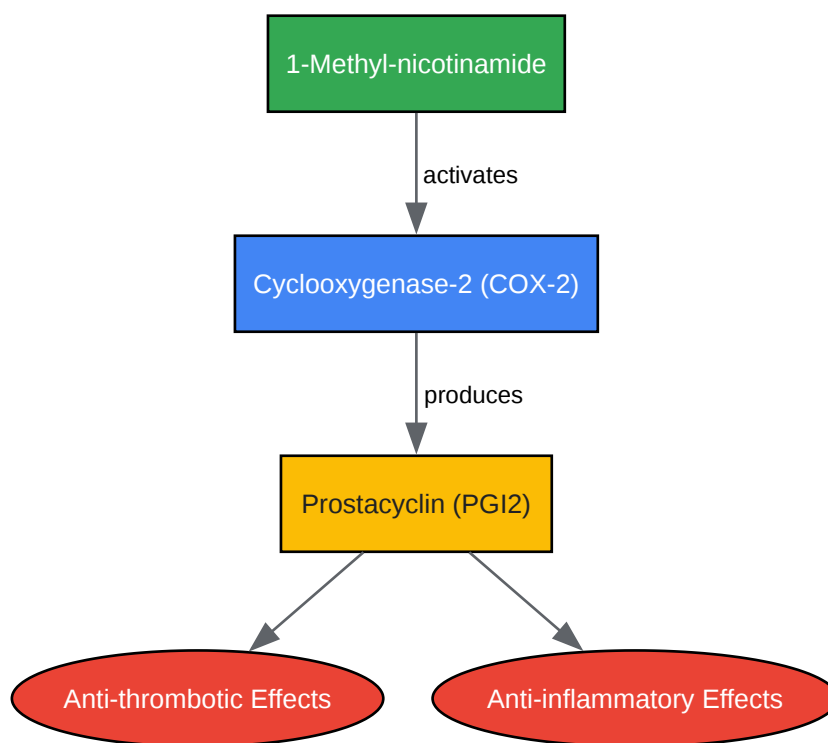
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Signaling Pathways



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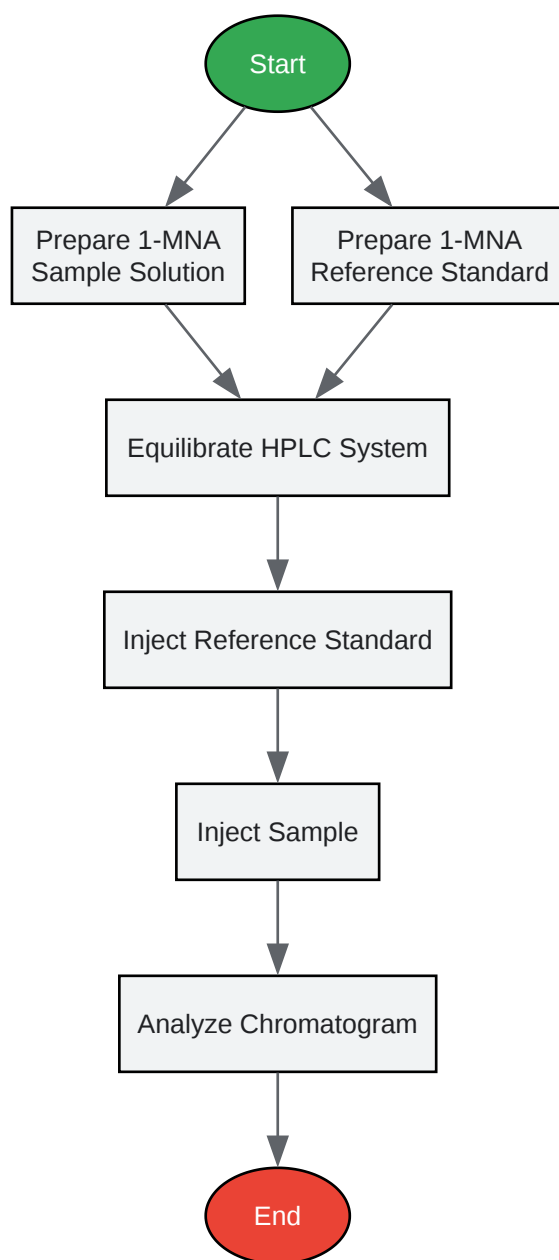
Caption: Metabolic conversion of nicotinamide to 1-Methyl-nicotinamide.



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Caption: 1-MNA's role in the COX-2/Prostacyclin pathway.

Experimental Workflow



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Caption: Workflow for purity assessment of 1-MNA by HPLC.

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